Proper Disposal of Tan-67: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Tan-67*
CAS No.:	*148545-09-9*
Cat. No.:	*B1146041*

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Essential Safety and Logistical Information for the Disposal of the δ-Opioid Agonist **Tan-67** (CAS 148545-09-9)

This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Tan-67**, a potent and selective δ-opioid agonist used in scientific research. The procedures outlined below are designed for researchers, scientists, and drug development professionals to manage waste containing this compound, minimizing risks of environmental contamination and accidental exposure. The primary recommended method for the disposal of **Tan-67** is through chemical deactivation using an activated carbon-based system, which has been shown to be highly effective in adsorbing and deactivating opioid medications[1].

Immediate Safety Precautions

Before beginning any disposal procedures, it is crucial to adhere to the following safety measures:

- Designated Area: All disposal procedures should be conducted in a designated area within a certified laboratory chemical fume hood to minimize inhalation exposure.

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- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves (e.g., nitrile gloves).
- Avoid Contamination: Do not eat, drink, or smoke in the area where **Tan-67** is being handled.
- Emergency Preparedness: Ensure that an eyewash station and safety shower are readily accessible. Be familiar with your institution's emergency procedures for chemical exposure.

Disposal Plan: Deactivation and Disposal

The recommended procedure for the disposal of **Tan-67** waste involves a two-stage process: chemical deactivation followed by disposal as hazardous waste.

Quantitative Data on Opioid Deactivation by Activated Carbon

Parameter	Value	Source
Adsorption of Opioid Medications by Activated Carbon (within 8 hours)	98.72% (average)	[2]
Deactivation of Opioid Medications by Activated Carbon (at 28 days)	>99.99%	[2]
Leaching of Adsorbed Drug in Water	Almost none	
Leaching of Adsorbed Drug in Ethanol	<1.3%	

Experimental Protocol: Deactivation of **Tan-67** Waste

This protocol is adapted from studies on the deactivation of potent opioid drugs using activated carbon.

Materials:

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- Waste **Tan-67** (in solid form or dissolved in a compatible solvent)
- Activated carbon (granular or powder)
- A dedicated, sealable, and clearly labeled hazardous waste container compatible with the waste solvent (if applicable)
- Warm water
- Scoop or spatula
- Personal Protective Equipment (PPE) as listed above

Procedure:

- Prepare the Deactivation Mixture:
  - For every 1 part of **Tan-67** waste (by weight), add at least 10 parts of activated carbon to the designated hazardous waste container.
  - Add a sufficient amount of warm water to create a slurry. The water helps to facilitate the adsorption of the **Tan-67** onto the activated carbon.
- Mix Thoroughly:
  - Securely seal the waste container.
  - Shake the container to ensure thorough mixing of the **Tan-67** waste with the activated carbon slurry.
- Allow for Deactivation:
  - Store the sealed container in a designated hazardous waste accumulation area for at least 28 days to ensure maximum deactivation of the opioid. The area should be secure and away from general laboratory traffic.
- Final Disposal:

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- After the deactivation period, the container with the solidified or slurry mixture should be disposed of as hazardous chemical waste.
- Follow all institutional, local, and federal regulations for the disposal of hazardous waste. This typically involves arranging for pickup by a certified hazardous waste disposal service.
- Ensure the container is properly labeled with its contents (e.g., "Deactivated **Tan-67** waste with activated carbon") and any applicable hazard warnings.

Visualization of the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Tan-67**.

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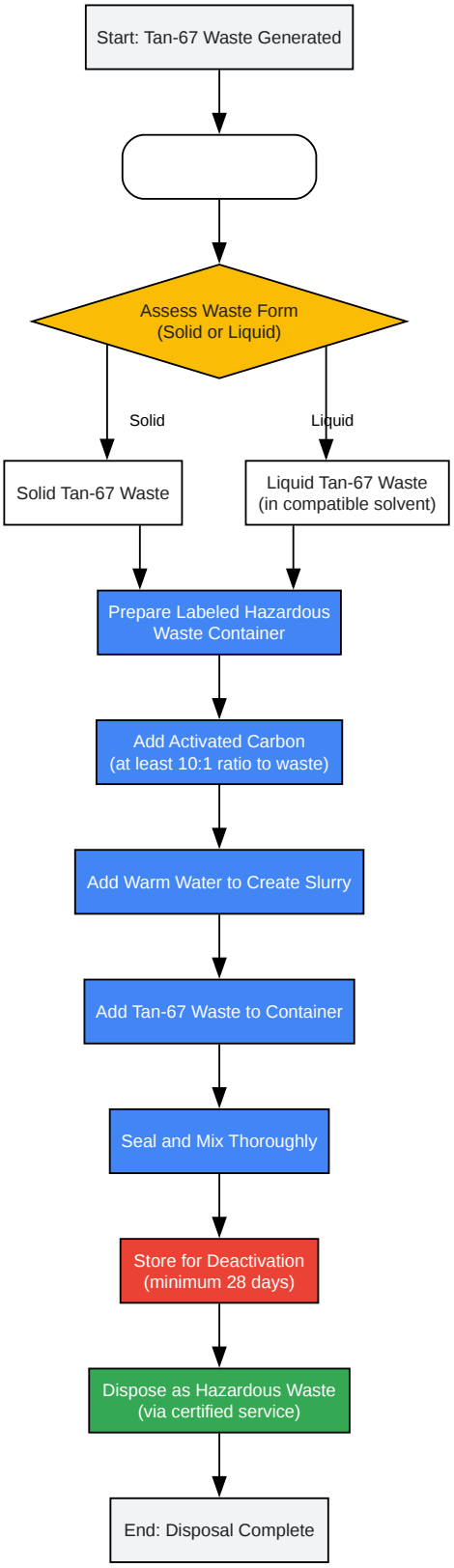

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References

- 1. Drug Deactivation Pouches for Primary Prevention of Opioid Overdose: Perceptions and Attitudes of Community Members - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Evaluation of an activated carbon-based deactivation system for the disposal of highly abused opioid medications - PubMed [pubmed.ncbi.nlm.nih.gov]
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